

Methyl 2-cyclopropyl-2-hydroxyacetate safety data sheet (SDS)

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Compound of Interest

Compound Name: Methyl 2-cyclopropyl-2-hydroxyacetate

CAS No.: 98730-93-9

Cat. No.: B2699926

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Technical Guide: Methyl 2-cyclopropyl-2-hydroxyacetate

Role: Pharmaceutical Intermediate & Chiral Building Block Document Control: Version 1.0 | Status: Active[1]

Executive Summary: The Strategic Value of the Cyclopropyl Moiety

In modern drug discovery, **Methyl 2-cyclopropyl-2-hydroxyacetate** serves as a specialized scaffold for introducing the cyclopropyl group into Active Pharmaceutical Ingredients (APIs). The cyclopropyl moiety is not merely a structural spacer; it is a bioisostere that significantly alters the physicochemical profile of a drug candidate.

Key Mechanisms of Action in Drug Design:

- Metabolic Stability: The

character and ring strain of the cyclopropyl group often block metabolic oxidation sites (e.g., CYP450 degradation), extending the half-life (

) of the parent drug.

- **Conformational Restriction:** The rigid ring restricts the rotation of the side chain, locking the molecule into a bioactive conformation that enhances binding affinity to target receptors (e.g., viral polymerases or kinase domains).
- **Lipophilicity Modulation:** It improves permeability without the excessive lipophilicity penalty associated with larger alkyl groups.

Chemical Identity & Technical Specifications

Data synthesized from verified chemical inventories and structural analysis.

Property	Specification
Chemical Name	Methyl 2-cyclopropyl-2-hydroxyacetate
CAS Number	98730-93-9
Synonyms	Cyclopropyl-hydroxy-acetic acid methyl ester; Methyl cyclopropylglycolate
Molecular Formula	
Molecular Weight	130.14 g/mol
Structure (SMILES)	<chem>COC(=O)C(O)C1CC1</chem>
Physical State	Colorless to pale yellow liquid (at RT)
Density	g/cm ³ (Predicted)
Boiling Point	~180–190°C (Predicted at 760 mmHg)
Solubility	Soluble in MeOH, DCM, EtOAc; Sparingly soluble in water
Purity Grade	Typically for synthesis applications

Hazard Identification & Safety Engineering (GHS)

Signal Word: WARNING

This compound acts as an irritant to mucosal membranes. The alpha-hydroxy ester functionality, combined with the lipophilic cyclopropyl ring, facilitates dermal penetration, necessitating strict barrier protection.

Hazard Statements (H-Codes)

- H302: Harmful if swallowed.[2][3][4]
- H315: Causes skin irritation.[2][3][4][5][6]
- H319: Causes serious eye irritation.[2][4][5][6]
- H335: May cause respiratory irritation.[2][4][5][6]

Precautionary Protocols (P-Codes)

- P261: Avoid breathing mist/vapors/spray.[2][3][5] Rationale: Ester hydrolysis in the lungs can release acidic byproducts.
- P280: Wear protective gloves (Nitrile >0.11mm)/eye protection (ANSI Z87.1).
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for 15 minutes. Remove contact lenses.[2][3][5]

Experimental Protocol: Synthesis & Application

Context: This protocol describes the Asymmetric Hydrogenation of Methyl 2-cyclopropyl-2-oxoacetate to yield the target hydroxy ester. This is the primary industrial route to access the chiral form used in drug synthesis.

Methodology: Ru-Catalyzed Asymmetric Hydrogenation

Reagents:

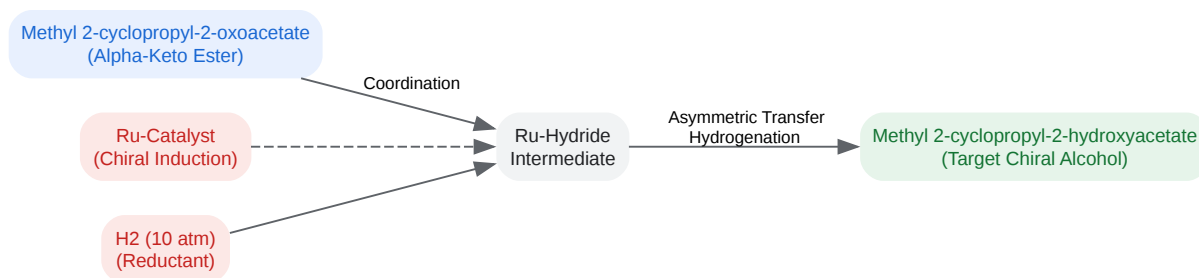
- Substrate: Methyl 2-cyclopropyl-2-oxoacetate (1.0 eq)[1]

- Catalyst: RuCl(p-cymene)[(S,S)-Ts-DPEN] (0.5 mol%)[1]
- Solvent: Methanol (anhydrous)
- Hydrogen Source:
gas (10 atm)

Step-by-Step Workflow:

- Inerting: Charge a high-pressure autoclave with the Ruthenium catalyst and the alpha-keto ester substrate under a nitrogen atmosphere. Causality: Oxygen poisons the Ru-catalyst, drastically reducing enantiomeric excess (ee).[1]
- Solvation: Add degassed anhydrous methanol via syringe.
- Pressurization: Purge the vessel three times with
, then pressurize to 10 atm.
- Reaction: Stir at
for 12 hours. Monitor conversion via TLC (Hexane:EtOAc 3:1).
- Workup: Vent
gas carefully (fume hood). Concentrate the solution in vacuo.
- Purification: Purify the residue via silica gel flash chromatography to isolate **Methyl 2-cyclopropyl-2-hydroxyacetate**.

Visualizing the Synthesis Pathway



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Figure 1: Catalytic cycle for the synthesis of the target hydroxy ester from its keto-precursor.[1]

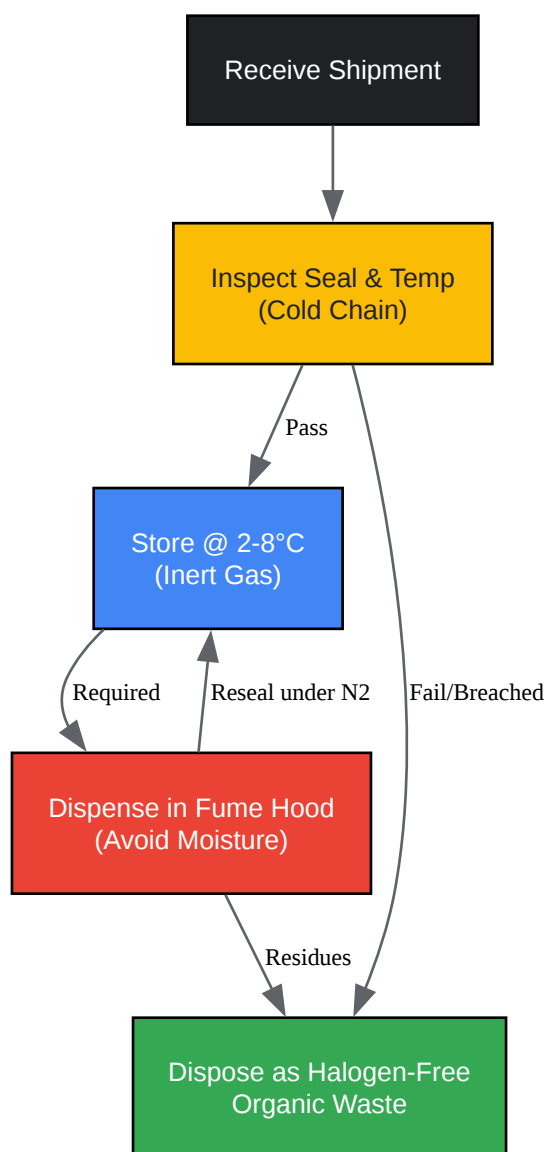
Handling & Storage Operational Logic

Proper handling ensures the stability of the ester bond (preventing hydrolysis) and the cyclopropyl ring (preventing ring-opening under acidic conditions).

Storage SOP

- Temperature: Store at 2–8°C (Refrigerate). Reasoning: Low temperature inhibits spontaneous transesterification or hydrolysis.[1]
- Atmosphere: Store under Argon or Nitrogen. Reasoning: Moisture sensitivity; water vapor can hydrolyze the methyl ester to the free acid.
- Container: Tightly sealed amber glass vials.

Safe Handling Workflow



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Figure 2: Lifecycle management of the compound from receipt to disposal.

Emergency Response Protocols

Fire Fighting:

- Media: Dry chemical, , or alcohol-resistant foam. Do NOT use a solid water stream (may scatter the liquid ester).
- Combustion Products: Carbon oxides (

).[7]

Accidental Release (Spill):

- Evacuate: Clear the area of non-essential personnel.
- Ventilate: Ensure fume hood or local exhaust is active.
- Absorb: Use an inert material (Vermiculite or Sand). Do not use sawdust (fire hazard).
- Neutralize: Wash the area with a dilute soap solution; do not use strong bases as this will hydrolyze the ester and potentially create slippery surfaces.

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